

# Comparative Guide to the Characterization of Diethyl Pimelate Derivatives

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## Compound of Interest

Compound Name: Diethyl pimelate

Cat. No.: B1583745

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the synthesis, characterization, and biological activities of various derivatives of **diethyl pimelate**. The information is intended to assist researchers in the selection and development of novel compounds for therapeutic applications. All quantitative data is summarized in structured tables, and detailed experimental protocols for key reactions and assays are provided.

## Introduction to Diethyl Pimelate and its Derivatives

**Diethyl pimelate**, a seven-carbon dicarboxylic acid diethyl ester, serves as a versatile building block in organic synthesis. Its chemical structure allows for a variety of chemical modifications, leading to a diverse range of derivatives with potential applications in medicinal chemistry. Of particular interest is its ability to undergo intramolecular cyclization reactions, such as the Dieckmann condensation, to form cyclic  $\beta$ -keto esters. These intermediates are valuable precursors for the synthesis of a wide array of heterocyclic compounds, including pyrazoles and pyrimidines, which are known to exhibit a broad spectrum of biological activities.

## Physicochemical Properties of Diethyl Pimelate

A foundational understanding of the starting material is crucial for the synthesis of its derivatives.

Property	Value	Reference
CAS Number	2050-20-6	[1]
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub>	[1][2]
Molecular Weight	216.28 g/mol	[1]
Appearance	Colorless to light yellow liquid	[3][4]
Boiling Point	149 °C @ 18 Torr	
Melting Point	-24 °C	
Density	0.9928 g/cm <sup>3</sup> @ 20 °C	
Solubility	Slightly soluble in water; soluble in organic solvents	[3]

## Synthesis of Diethyl Pimelate Derivatives

The primary route to biologically active derivatives of **diethyl pimelate** often involves an initial intramolecular cyclization followed by reaction with various reagents to build the desired heterocyclic core.

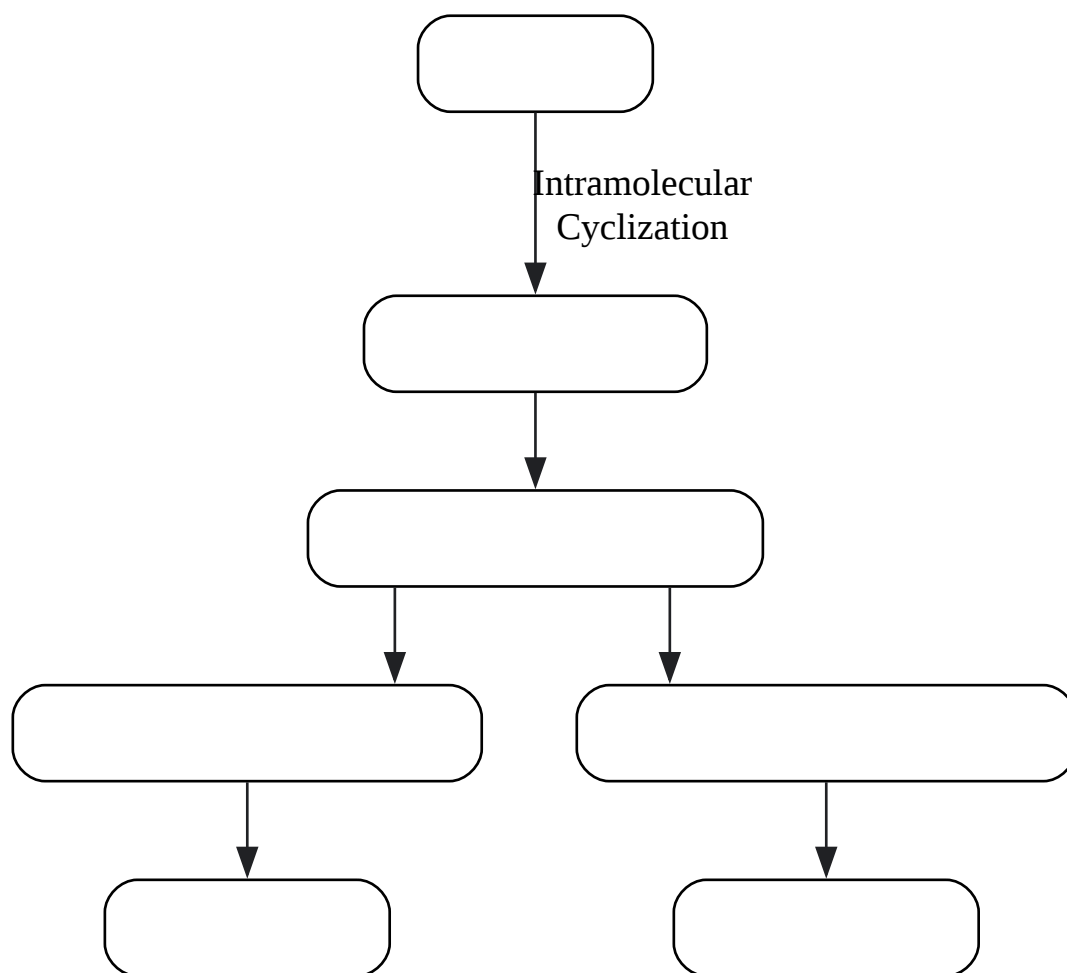
### Dieckmann Condensation of Diethyl Pimelate

The Dieckmann condensation is an intramolecular Claisen condensation of a dicarboxylic acid ester to form a cyclic  $\beta$ -keto ester. This reaction is a cornerstone for the synthesis of five- and six-membered rings.

- **Materials:** **Diethyl pimelate**, sodium ethoxide, anhydrous ethanol, diethyl ether, hydrochloric acid.
- **Procedure:** A solution of **diethyl pimelate** in anhydrous ethanol is added dropwise to a refluxing solution of sodium ethoxide in anhydrous ethanol. The mixture is refluxed for several hours. After cooling, the reaction mixture is poured into a mixture of ice and hydrochloric acid. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is

removed under reduced pressure to yield the crude ethyl 2-oxocyclohexanecarboxylate. The product can be further purified by vacuum distillation.

Logical Relationship: Synthesis Pathway from **Diethyl Pimelate**



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Caption: Synthetic pathway from **diethyl pimelate** to heterocyclic derivatives.

## Synthesis of Pyrazole Derivatives

Pyrazole derivatives are a class of heterocyclic compounds known for a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer effects.[5] [6] They can be synthesized from  $\beta$ -keto esters, such as the product of the Dieckmann condensation of **diethyl pimelate**.

- Materials: Ethyl 2-oxocyclohexanecarboxylate, hydrazine hydrate or substituted hydrazines, glacial acetic acid or ethanol.
- Procedure: A mixture of ethyl 2-oxocyclohexanecarboxylate and the appropriate hydrazine derivative in a suitable solvent (e.g., glacial acetic acid or ethanol) is refluxed for several hours.[7] The progress of the reaction is monitored by thin-layer chromatography. Upon completion, the reaction mixture is cooled, and the precipitated solid is collected by filtration, washed with a cold solvent, and dried. The crude product can be recrystallized from a suitable solvent to afford the pure pyrazole derivative.

## Synthesis of Pyrimidine Derivatives

Pyrimidine derivatives are another important class of nitrogen-containing heterocycles with diverse biological activities, including use as anticancer and antiviral agents.[8][9] These can also be synthesized from  $\beta$ -dicarbonyl compounds.

- Materials: Ethyl 2-oxocyclohexanecarboxylate, urea, thiourea, or guanidine hydrochloride, sodium ethoxide, ethanol.
- Procedure: Ethyl 2-oxocyclohexanecarboxylate is reacted with urea, thiourea, or guanidine hydrochloride in the presence of a base like sodium ethoxide in ethanol. The reaction mixture is refluxed for an extended period. After cooling, the mixture is neutralized with an acid, and the resulting precipitate is filtered, washed, and recrystallized to yield the pyrimidine derivative.

## Characterization of Diethyl Pimelate Derivatives

The synthesized derivatives are typically characterized using a combination of spectroscopic techniques to confirm their chemical structures.

Analytical Technique	Information Obtained
Nuclear Magnetic Resonance (NMR) Spectroscopy	$^1\text{H}$ NMR provides information on the number and environment of protons. $^{13}\text{C}$ NMR provides information on the carbon skeleton.
Mass Spectrometry (MS)	Determines the molecular weight and fragmentation pattern of the compound.
Infrared (IR) Spectroscopy	Identifies the functional groups present in the molecule.
Elemental Analysis	Determines the percentage composition of elements (C, H, N, etc.) in the compound.

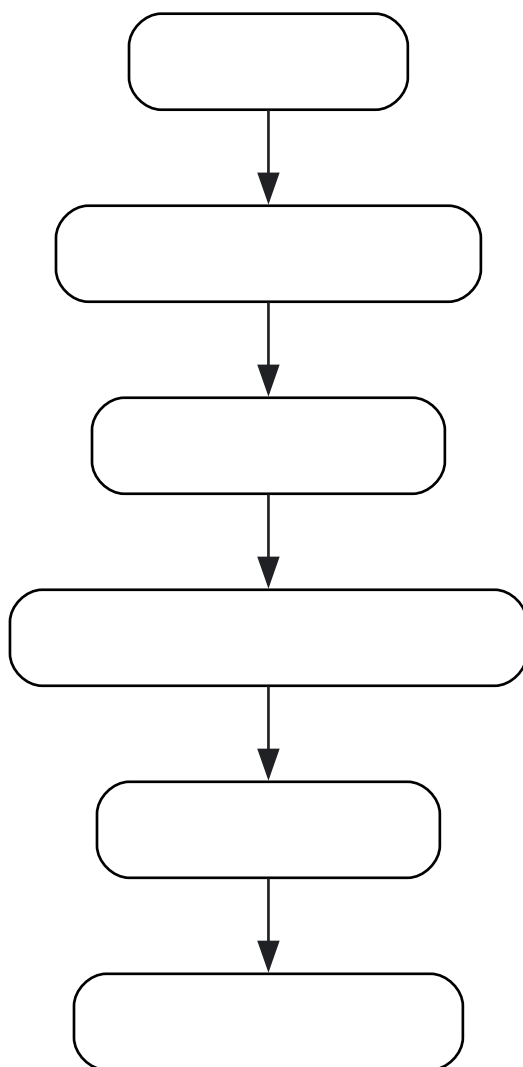
## Biological Activities of Diethyl Pimelate Derivatives

While specific biological data for a wide range of **diethyl pimelate** derivatives is not extensively available in the public domain, the general classes of compounds synthesized from it, such as pyrazoles and pyrimidines, have well-documented biological activities.

Compound Class	Potential Biological Activities
Pyrazole Derivatives	Antimicrobial, Antifungal, Anti-inflammatory, Anticancer, Antiviral[5][6]
Pyrimidine Derivatives	Anticancer, Antiviral, Antibacterial, Antifungal[8][10][11]

Note: The biological activity of a specific derivative is highly dependent on the nature and position of substituents on the heterocyclic ring.

Experimental Workflow: From Synthesis to Biological Evaluation



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